

Carcinogenic potency category (CPCA) of 1-Nitrosopyrazolidin-3-one

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Compound of Interest

Compound Name: 1-Nitrosopyrazolidin-3-one

CAS No.: 338393-95-6

Cat. No.: B3126933

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This guide provides a technical analysis of the carcinogenic potency categorization for **1-Nitrosopyrazolidin-3-one**, a complex nitrosamine impurity often encountered in the synthesis of hydrazine-derivative pharmaceuticals.

Executive Summary

- Target Compound: **1-Nitrosopyrazolidin-3-one** (CAS: Derivative of 1752-88-1)
- CPCA Category: Excluded (Out of Scope)
- Regulatory Status: This compound does not fit the standard Carcinogenic Potency Categorization Approach (CPCA) definition because it lacks a carbon atom on both sides of the N-nitroso group.
- Recommended Action: Default to Compound-Specific Limit or Class 1 (18 ng/day) pending Ames testing. Do not rely on automated CPCA calculators, as they may generate false "safe" scores (e.g., Category 4 or 5) by misinterpreting the N-N bond.

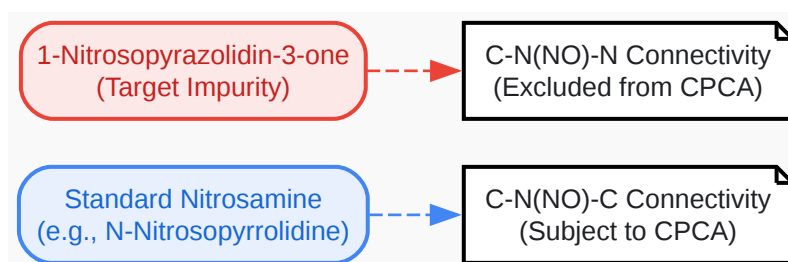
Compound Profile & Structural Analysis

To understand the regulatory exclusion, we must first dissect the chemical environment of the nitroso group. Unlike standard nitrosamines (e.g., NDMA, NDEA) where the nitroso nitrogen is flanked by two alkyl carbons, **1-Nitrosopyrazolidin-3-one** features a hydrazine-like linkage.

Feature	Description
Chemical Structure	Cyclic N-nitroso amide/hydrazine derivative
Ring System	Pyrazolidin-3-one (5-membered ring: N-N-C(=O)-C-C)
Nitroso Position	N1 (Attached to C5 and N2)
Key Connectivity	C5 (Alkyl) — N1(NO) — N2 (Amine/Amide)
Molecular Formula	C ₃ H ₅ N ₃ O ₂

Structural Visualization

The following diagram illustrates the critical structural difference between a standard CPCA-applicable nitrosamine and **1-Nitrosopyrazolidin-3-one**.



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Figure 1: Structural comparison highlighting the N-N bond exclusion criteria.

CPCA Applicability Analysis (The "Why")

The Carcinogenic Potency Categorization Approach (CPCA), as defined in EMA Appendix 1 and FDA Guidance, relies on the metabolic activation pathway of

-hydroxylation.[1] This mechanism requires the presence of
-carbon atoms with abstractable hydrogen atoms on both sides of the N-nitroso group.

The Exclusion Logic

- Rule: CPCA applies only to N-nitrosamines bearing a carbon atom on both sides of the N-nitroso group.[1][2]
- Observation: In **1-Nitrosopyrazolidin-3-one**, the N1 atom is bonded to C5 (a carbon) and N2 (a nitrogen).
- Result: The N-N bond blocks the standard

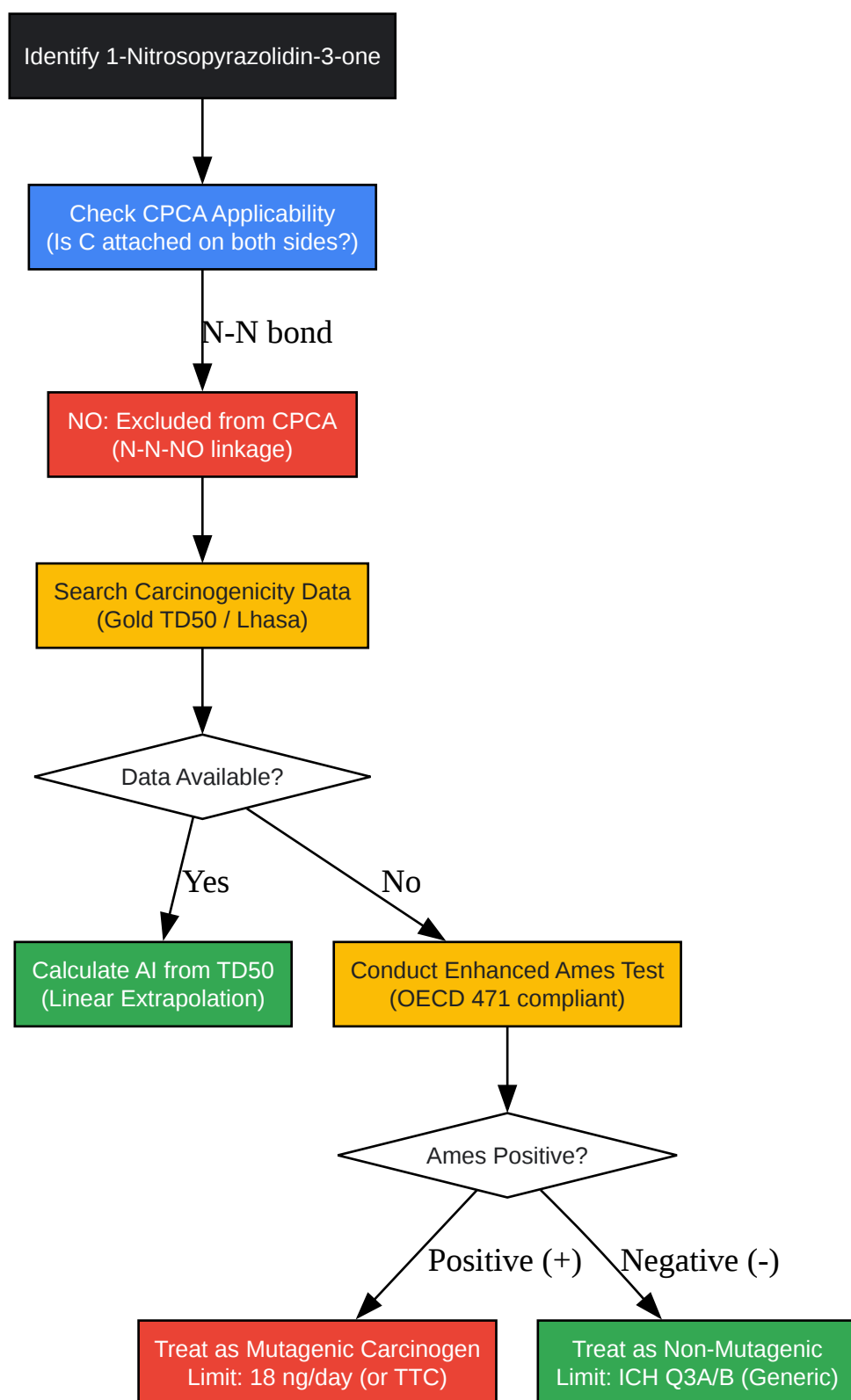
-hydroxylation mechanism on one side. The compound is structurally classified as an N-nitrosohydrazine derivative, not a dialkyl nitrosamine.

Warning: Automated software may incorrectly treat the N2 atom as a "non-hydrogen" substituent or fail to flag the exclusion, potentially calculating a score based solely on the C5 hydrogens. This would lead to a dangerously high Acceptable Intake (AI) limit (e.g., Category 4, 1500 ng/day) that is not scientifically justified.

Risk Assessment Strategy

Since the CPCA framework is invalid for this compound, you must adopt a Compound-Specific Approach following ICH M7(R2) principles.

Workflow for Excluded Nitrosamines



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Figure 2: Decision tree for establishing Acceptable Intake (AI) for non-CPCA nitrosamines.

Step-by-Step Protocol

- Literature Search (Data Gap Analysis):
 - Currently, there is no robust public TD50 value for **1-Nitrosopyrazolidin-3-one** in the Gold (CPDB) or Lhasa databases.
 - Note: Related structures (N-nitroso-3-pyrrolidinone) have shown mutagenicity, but the hydrazine linkage in the pyrazolidine ring alters the metabolic profile significantly.
- Enhanced Ames Test (Mandatory):
 - Because the compound falls into a "Cohort of Concern" (potential direct-acting mutagen or different activation mechanism), you cannot assume it is safe.
 - Protocol: Perform an Enhanced Ames Test (EAT) using *S. typhimurium* strains TA98, TA100, TA1535, TA1537, and *E. coli* WP2 uvrA.[3]
 - Conditions: Test both with and without metabolic activation (S9 fraction). N-nitrosohydrazines can sometimes be direct-acting mutagens (active without S9).
- Establishing the Limit:
 - Scenario A (Ames Positive): If mutagenic, and no TD50 exists, apply the Class-specific TTC of 18 ng/day. This is the conservative default for high-potency nitrosamines.
 - Scenario B (Ames Negative): If the study proves negative in valid strains, the compound may be controlled as a standard impurity (ICH Q3A/B) or a Class 5 non-mutagenic impurity (Limit > 1500 ng/day).

Comparative Performance: CPCA vs. Reality

To demonstrate the risk of misclassification, we compare the theoretical (incorrect) CPCA score against the regulatory reality.

Parameter	Theoretical (Incorrect) CPCA	Regulatory Reality (Correct)
Methodology	Count	Exclusion Criteria (N-N bond)
	-Hydrogens on C5	
-Hydrogen Count	2 (on C5)	N/A (Mechanism invalid)
Deactivating Features	Ketone (Electron Withdrawing)	N/A
Predicted Category	Category 4 (Weak Potency)	Unclassified / Cohort of Concern
Implied Limit	1500 ng/day	18 ng/day (Default Conservative)
Risk	High Safety Risk (Under-control)	Protective

Scientific Insight: The ketone group at C3 is electron-withdrawing, which would theoretically reduce potency if this were a standard nitrosamine (by destabilizing the carbocation). However, the N-N bond introduces the possibility of decomposition into diazonium species or other reactive intermediates that do not follow the predictable SAR of dialkyl nitrosamines.

References

- European Medicines Agency (EMA). Questions and answers for marketing authorisation holders/applicants on the CHMP Opinion for the Article 5(3) of Regulation (EC) No 726/2004 referral on nitrosamine impurities in human medicinal products. (Appendix 1 & 2: Carcinogenic Potency Categorization Approach).
- U.S. Food and Drug Administration (FDA). Control of Nitrosamine Impurities in Human Drugs: Guidance for Industry. (Recommended Acceptable Intake Limits).
- Lhasa Limited. Carcinogenicity Database (LCDB).[4] (Reference for TD50 data availability).
- PubChem. 5-(2-Hydroxyphenyl)-**1-nitrosopyrazolidin-3-one** (Compound Structure).[5]

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